

1,1,1-Trichloroacetone safe handling and storage procedures

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Compound of Interest

Compound Name: 1,1,1-Trichloroacetone

Cat. No.: B165163

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This guide provides essential safety information for handling and storing **1,1,1-Trichloroacetone** (CAS No. 918-00-3), tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

Q1: What are the primary hazards associated with **1,1,1-Trichloroacetone**?

A1: **1,1,1-Trichloroacetone** is a hazardous chemical that can cause serious eye irritation, skin irritation, and may cause respiratory irritation.^{[1][2]} It is also described as a combustible liquid. It is crucial to handle this compound with caution to avoid potential harm.^[3]

Q2: What personal protective equipment (PPE) is mandatory when working with **1,1,1-Trichloroacetone**?

A2: To ensure personal safety, the following PPE should be worn:

- Eye Protection: Tightly fitting safety goggles with side-shields are required.^[1]

- Hand Protection: Handle with chemical-impermeable gloves that have been inspected prior to use.[\[1\]](#)
- Body Protection: Wear fire/flammable resistant and impervious clothing.[\[1\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, a full-face respirator is necessary.[\[1\]](#)

Q3: What are the proper procedures for storing **1,1,1-Trichloroacetone**?

A3: **1,1,1-Trichloroacetone** should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#) It should be stored away from foodstuff containers and incompatible materials. Some suppliers recommend freezing (< -10 °C) for storage.[\[4\]](#)

Q4: What should I do in case of accidental skin or eye contact?

A4: Immediate action is critical:

- Skin Contact: Take off contaminated clothing immediately and wash the affected area with plenty of soap and water.[\[1\]](#) If skin irritation occurs, seek medical help.[\[1\]](#)
- Eye Contact: Rinse cautiously with water for several minutes.[\[1\]](#) If present, remove contact lenses if it is easy to do so and continue rinsing.[\[1\]](#) Seek immediate medical attention.

Q5: How should I handle a spill of **1,1,1-Trichloroacetone**?

A5: In the event of a spill, evacuate personnel to a safe area and ensure adequate ventilation.[\[1\]](#) Remove all sources of ignition and use spark-proof tools and explosion-proof equipment.[\[1\]](#) The spilled chemical should be collected and placed in suitable, closed containers for disposal.[\[1\]](#) Discharge into the environment must be avoided.[\[1\]](#)

Q6: What are the signs of inhalation exposure and what is the appropriate first aid response?

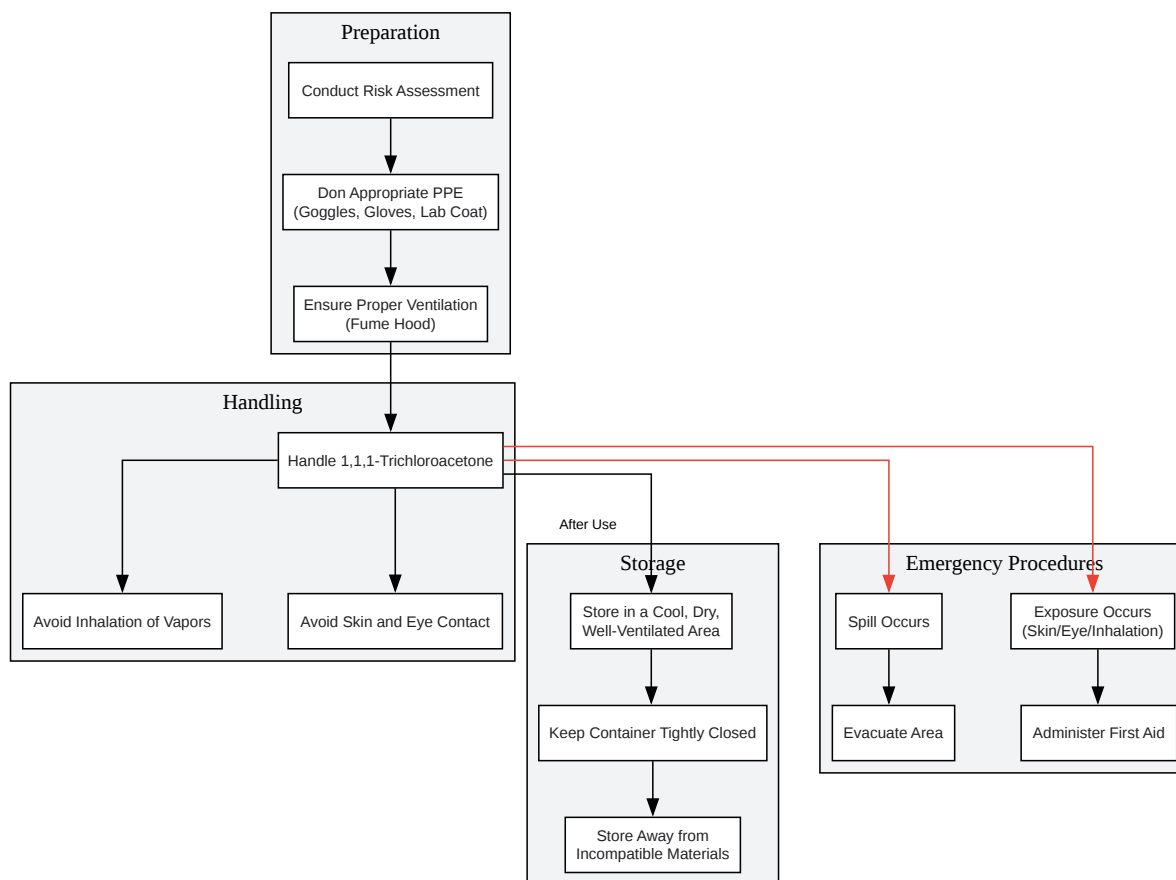
A6: Inhalation may cause respiratory irritation.[\[1\]](#) If someone inhales **1,1,1-Trichloroacetone**, they should be moved to fresh air.[\[1\]](#) If breathing is difficult, oxygen may be administered.[\[1\]](#) If the individual is not breathing, provide artificial respiration and seek immediate medical consultation.[\[1\]](#)

Quantitative Data Summary

| Property | Value | Source(s) |
|--|---|--------------|
| Molecular Formula | C3H3Cl3O | [1] |
| CAS Number | 918-00-3 | [1][3][4][5] |
| Molecular Weight | 161.41 g/mol | [5] |
| Appearance | Colorless liquid | [3] |
| Boiling Point | 134 °C | |
| Flash Point | 1 °F (-17 °C) (closed cup) | [4] |
| Density | 1.475 g/cm ³ | |
| Storage Temperature | Room temperature, sealed in dry conditions or Freeze (< -10 °C) | [4][5] |
| Occupational Exposure Limits (TLV/PEL) | No data available | [1] |

Experimental Workflow: Safe Handling and Storage

Below is a diagram illustrating the logical workflow for the safe handling and storage of **1,1,1-Trichloroacetone** in a laboratory setting.



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Caption: Workflow for safe handling and storage of **1,1,1-Trichloroacetone**.

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